

Application Notes and Protocols for SJF620 in Cell Culture

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Introduction

SJF620 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Bruton's tyrosine kinase (BTK).[1][2][3][4] As a heterobifunctional molecule, **SJF620** links a BTK-binding moiety to a ligand for the E3 ubiquitin ligase Cereblon (CRBN), thereby inducing the ubiquitination and subsequent proteasomal degradation of BTK. [1][2][3][4][5][6] This targeted protein degradation offers a powerful approach for studying BTK signaling and holds therapeutic potential in various B-cell malignancies.[1][4] These application notes provide detailed protocols for the preparation of **SJF620** stock solutions for use in cell culture experiments.

Data Presentation

Quantitative data for the preparation of **SJF620** stock solutions are summarized in the table below for easy reference.



Parameter	Value	Source
Molecular Weight	760.84 g/mol	[3][7][8]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[3][5][7]
Solubility in DMSO	100 mg/mL (131.43 mM)	[3][7]
Recommended Stock Concentration	10 mM in DMSO	General Practice
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	[5][9][10]
Final DMSO Concentration in Media	< 0.5%	[9][10][11]

Experimental Protocols Materials

- SJF620 powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile, nuclease-free water or cell culture medium for dilution
- Vortex mixer
- Ultrasonic bath (optional)

Protocol for Preparing a 10 mM SJF620 Stock Solution

- Preparation: Before opening the vial, centrifuge the SJF620 powder to ensure all the material is at the bottom.[9]
- Calculation: To prepare a 10 mM stock solution, calculate the required amount of DMSO. For example, to prepare 1 mL of a 10 mM stock solution:



- Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
- Mass (mg) = 0.010 mol/L x 0.001 L x 760.84 g/mol = 7.61 mg
- Dissolution: Add the appropriate volume of sterile DMSO to the vial containing the SJF620 powder. For instance, add 1 mL of DMSO to 7.61 mg of SJF620.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, gentle warming to 37°C or sonication in an ultrasonic bath can be used to aid dissolution.[5]
 [7]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[5][9][12] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5][10]

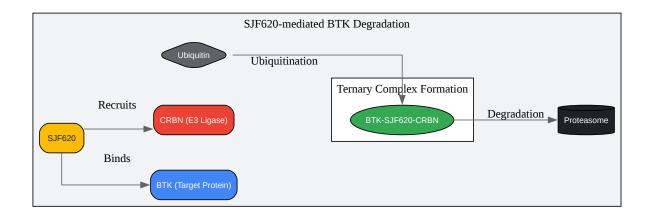
Protocol for Preparing Working Solutions

- Thawing: Thaw a single aliquot of the 10 mM **SJF620** stock solution at room temperature.
- Dilution: Dilute the stock solution to the desired final concentration in pre-warmed cell culture medium. It is recommended to perform serial dilutions to ensure accuracy. For example, to achieve a final concentration of 10 μ M in 1 mL of medium, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is below 0.5% to avoid cellular toxicity.[9][10][11] A vehicle control (medium with the same final concentration of DMSO) should be included in all experiments.
- Application: Add the final working solution to your cell cultures and incubate for the desired experimental duration.

Mandatory Visualization

The following diagrams illustrate the mechanism of action of **SJF620** and the experimental workflow for preparing stock solutions.

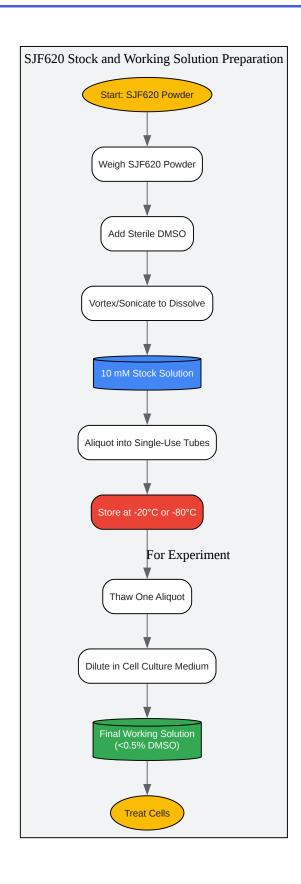




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Caption: Mechanism of action of SJF620.





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Caption: Experimental workflow for preparing **SJF620** solutions.



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